

Comparative Toxicity of Insecticides Against *Spodoptera frugiperda*

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tetraniliprole

CAS No.: 1229654-66-3

Cat. No.: S869996

[Get Quote](#)

Insecticide (Active Ingredient)	Class	Key Efficacy Findings	Study Context
Tetraniliprole	Diamide	Effective as seed treatment; provides systemic control [1].	Maize seed treatment, field & lab bioassay [1]
Spinetoram	Spinosyn	Lowest larval count (0.12 larvae/plant); highest crop water productivity (2.78 kg/m ³) [2].	Foliar spray, field trial [2]
Chlorantraniliprole	Diamide	Sublethal concentrations (LC30) reduced pupation rate & fecundity in F0/F1 generations [3].	Lab study on sublethal effects [3]
Flubendiamide	Diamide	Effective; lower larval count (0.37 larvae/plant) [2].	Foliar spray, field trial [2]
Chlorfenapyr	Halogenated pyrrole	Less effective (0.92 larvae/plant) [2].	Foliar spray, field trial [2]

Detailed Experimental Protocols

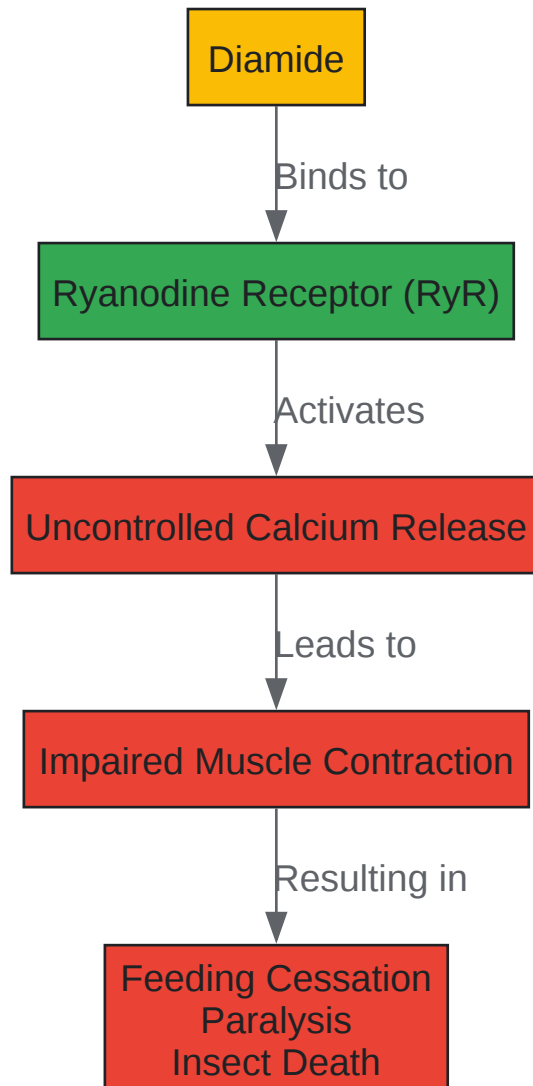
The data in the table above were derived from standardized experimental methods crucial for reproducibility.

- **Field Bioefficacy (Seed Treatment):** One study evaluated seed treatments by coating maize seeds with insecticides and sowing them in field plots [1]. They assessed larval damage and plant infestation levels at regular intervals (e.g., 6, 10, 14 days after emergence) to determine protection efficacy [1].
- **Field Toxicity (Foliar Spray):** Another trial applied insecticides as foliar sprays at the crop's scratching stage [2]. Researchers counted live larvae on plants at 1, 3, 5, and 7 days after application to determine mortality and population reduction [2].
- **Laboratory Sublethal Effects:** To study sublethal impacts, third-instar larvae were fed an artificial diet treated with a low concentration (LC30) of the insecticide [3]. Subsequent observations were made on development time, pupation rate, emergence rate, and fecundity across the F0 and F1 generations [3].

Mechanism of Action Diagram

Tetraniliprole belongs to the diamide class, which has a specific mode of action. The following diagram illustrates its pathway.

Diamide Insecticide Mode of Action on Ryanodine Receptors



[Click to download full resolution via product page](#)

Key Insights for Researchers

- **Consider Sublethal Effects:** While diamides like **Tetraniliprole** and Chlorantraniliprole are highly effective, be aware that sublethal exposures can affect pest population dynamics over time [3].
- **Monitor for Cross-Resistance:** There is a documented risk of cross-resistance between different diamides [4]. **Tetraniliprole**-resistant insects may also show resistance to Chlorantraniliprole [4].
- **Evaluate Application Methods:** **Tetraniliprole** has shown effectiveness as a seed treatment [1], which can protect early crop stages. Spinetoram has demonstrated excellent efficacy as a foliar spray [2]. The choice of application method should be part of an integrated pest management strategy.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Bioefficacy, persistent toxicity, and persistence of translocated residues of seed treatment insecticides in maize against fall armyworm, *Spodoptera frugiperda*(J. E. Smith, 1797) - ScienceDirect [[sciencedirect.com](https://www.sciencedirect.com)]
2. Efficacy of some new chemistry insecticides against fall armyworm, *Spodoptera frugiperda* and estimation of maize crop water productivity under different irrigation regimes | Research Square [[researchsquare.com](https://www.researchsquare.com)]
3. Sublethal Effects of Three Insecticides on Development ... [[mdpi.com](https://www.mdpi.com)]
4. Risk Assessment and Fitness Cost of Tetraniliprole Resistance in *Ostrinia furnacalis* (Lepidoptera: Crambidae) [[mdpi.com](https://www.mdpi.com)]

To cite this document: Smolecule. [Comparative Toxicity of Insecticides Against *Spodoptera frugiperda*]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b869996#comparative-toxicity-tetraniliprole-spodoptera-frugiperda>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com